

Application Notes and Protocols for LAS101057

cAMP Functional Assay

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Compound of Interest

Compound Name: LAS101057
CAS No.: 925676-48-8
Cat. No.: B1674514

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Introduction

LAS101057 is a potent and selective antagonist of the A2B adenosine receptor (A2BAR), a G protein-coupled receptor (GPCR) involved in various physiological and pathological processes, including inflammation and cancer.[1][2][3] The A2B receptor is primarily coupled to the Gs alpha subunit of heterotrimeric G proteins.[1] Activation of the A2B receptor by its endogenous agonist, adenosine, stimulates adenylyl cyclase, leading to an increase in the intracellular concentration of the second messenger cyclic adenosine monophosphate (cAMP).[1][4] Therefore, a functional assay measuring the inhibition of agonist-induced cAMP production is a critical method for characterizing the potency and efficacy of A2B receptor antagonists like **LAS101057**.

This document provides detailed application notes and protocols for performing a cAMP functional assay to determine the inhibitory activity of **LAS101057** on the human and mouse A2B adenosine receptors.

Data Presentation

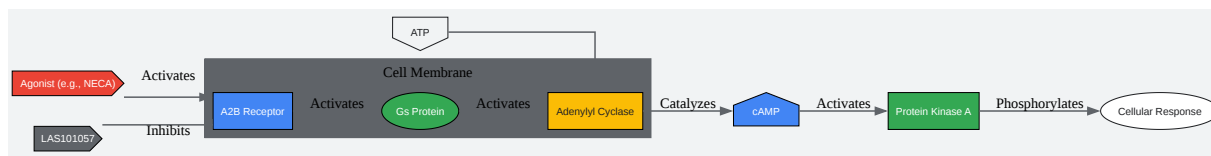
The inhibitory potency of **LAS101057** is quantified by its half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the antagonist required to inhibit 50% of the maximal cAMP response induced by an agonist. The following table summarizes the reported IC₅₀ values for **LAS101057** against the human and mouse A2B receptors.

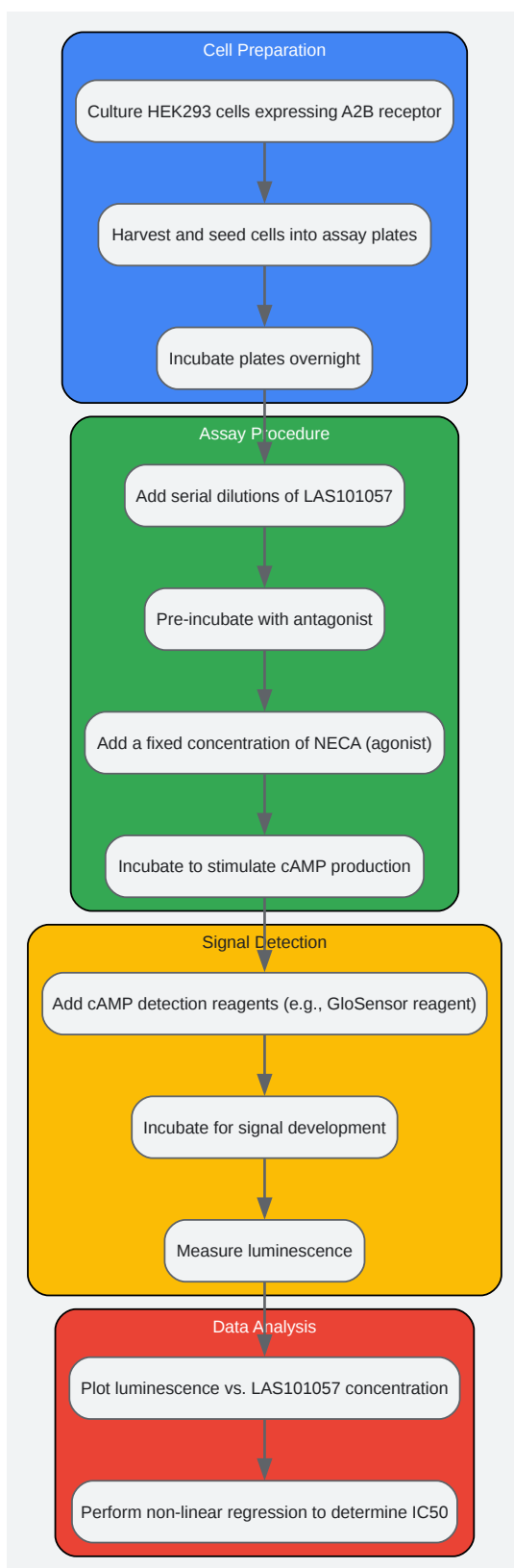
Receptor Species	Agonist	IC ₅₀ of LAS101057 (nM)
Human A2B	NECA	120 ± 21
Mouse A2B	NECA	512 ± 67

Data sourced from a cell-based functional assay measuring A2B receptor-dependent intracellular cAMP levels using 5'-(N-ethylcarboxamido)adenosine (NECA) as the agonist.[3]

Signaling Pathway

The A2B adenosine receptor, upon binding to an agonist such as adenosine or the synthetic agonist NECA, activates a canonical Gs-protein signaling cascade. This leads to the activation of adenylyl cyclase, which catalyzes the conversion of ATP to cAMP. The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA), which then phosphorylates various downstream targets, leading to a cellular response. **LAS101057**, as a competitive antagonist, blocks the binding of the agonist to the A2B receptor, thereby inhibiting this signaling pathway and preventing the production of cAMP.





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Measurement of cAMP for Gαs- and Gαi Protein-Coupled Receptors \(GPCRs\) - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. Discovery of LAS101057: A Potent, Selective, and Orally Efficacious A2B Adenosine Receptor Antagonist - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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